Pharmacological Profile of GSK2647544: An In-depth Technical Guide

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Compound of Interest	
Compound Name:	*GSK2647544*
CAS No.:	*1380426-95-8*
Cat. No.:	*B8418171*

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Introduction

GSK2647544 is a potent, selective, and orally bioavailable inhibitor of lipoprotein-associated phospholipase A2 (Lp-PLA2), an enzyme implicated in the pathogenesis of inflammatory diseases, including atherosclerosis and Alzheimer's disease.[1][2][3] This technical guide provides a comprehensive overview of the pharmacological profile of **GSK2647544**, including its mechanism of action, quantitative potency and selectivity, pharmacokinetic properties, and detailed experimental methodologies.

Mechanism of Action

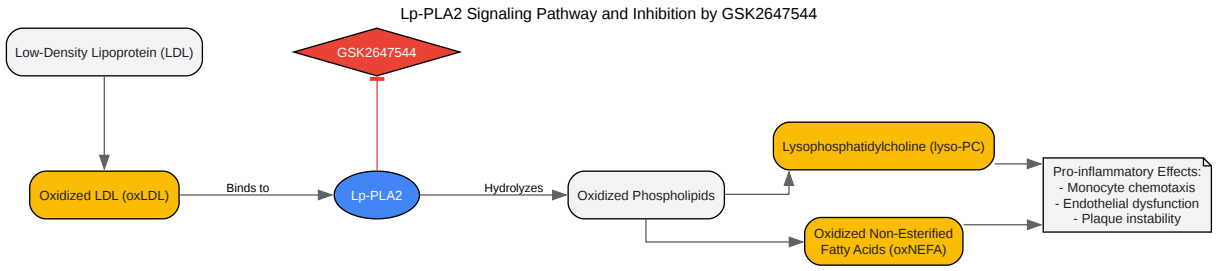
GSK2647544 exerts its pharmacological effect by directly inhibiting the enzymatic activity of Lp-PLA2.[3] Lp-PLA2 is primarily associated with low-density lipoprotein (LDL) particles in circulation and hydrolyzes oxidized phospholipids within these particles. This enzymatic action generates pro-inflammatory mediators, including lysophosphatidylcholine (lyso-PC) and oxidized non-esterified fatty acids (oxNEFAs).[2] By inhibiting Lp-PLA2, **GSK2647544** reduces

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the production of these inflammatory lipids, thereby mitigating downstream inflammatory cascades.

Lp-PLA2 Signaling Pathway

The following diagram illustrates the role of Lp-PLA2 in the inflammatory pathway and the point of intervention for **GSK2647544**.



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Caption: Lp-PLA2 hydrolyzes oxidized phospholipids in oxLDL, producing pro-inflammatory mediators. **GSK2647544** inhibits this process.

Quantitative Pharmacology

The potency and selectivity of **GSK2647544** have been characterized in various in vitro assays. The available data are summarized in the tables below.

Table 1: In Vitro Potency of **GSK2647544**

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Target	Assay System	Parameter	Value	Reference
Recombinant Human Lp-PLA2 (PAF-AH)	PED6 Assay	pIC50	10.8	
Lp-PLA2 in Human Plasma	Thio-PAF Assay	pIC50	≥ 8.0	
Lp-PLA2 in Post-mortem Human Brain	Not Specified	IC50	0.008 nM	

Table 2: Selectivity Profile of a Preferred GSK Lp-PLA2 Inhibitor

Target Enzyme	Selectivity Fold vs. Lp-PLA2	Reference
PLA2 VIIB	>100-fold	

Note: A comprehensive selectivity profile against other phospholipase subtypes (e.g., cPLA2, iPLA2, other sPLA2s) for **GSK2647544** is not publicly available.

Table 3: Cytochrome P450 Inhibition

CYP Isoform	Probe Substrate	IC50 (μM)	Reference
CYP3A4	Atorvastatin	0.12	
CYP3A4	Midazolam, Nifedipine	2.9	

Pharmacokinetics

Clinical studies in healthy volunteers have provided insights into the pharmacokinetic profile of **GSK2647544**.

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Table 4: Human Pharmacokinetic Parameters of GSK2647544

Parameter	Value	Condition	Reference
Time to Maximum Concentration (Tmax)	1 - 4 hours	Single oral dose	
Terminal Half-life (t1/2)	8 - 16 hours	Single oral dose	
Brain Penetrance (Mean Whole Brain VT)	0.56	Following 100 mg oral dose	
Plasma Lp-PLA2 Inhibition	85.6% (trough)	7-day twice-daily dosing	

Experimental Protocols

Detailed methodologies for key experiments are crucial for the interpretation and replication of pharmacological data.

Lp-PLA2 Enzyme Activity Assay (Thio-PAF Method)

This assay measures the enzymatic activity of Lp-PLA2 through the hydrolysis of a synthetic substrate, 2-thio-PAF.

Principle: Lp-PLA2 hydrolyzes the acetyl group from 2-thio-PAF, releasing a free thiol group. This thiol group reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) to produce a colored product, 2-nitro-5-thiobenzoate, which can be quantified spectrophotometrically at 414 nm. The rate of color formation is directly proportional to the Lp-PLA2 activity.

Protocol:

- Sample Preparation: Plasma samples are pre-treated with EGTA to chelate divalent cations and with DTNB to react with any pre-existing free thiols in the sample.

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- Reaction Initiation: A substrate solution containing 2-thio-PAF is added to the prepared plasma samples to initiate the enzymatic reaction.
- Measurement: The absorbance at 414 nm is measured kinetically over a defined period (e.g., every minute for 10 minutes) using a microplate reader.
- Calculation: The rate of change in absorbance is used to calculate the Lp-PLA2 activity, typically expressed in nmol/min/mL.

Phospholipase A2 Activity Assay (PED6 Method - General)

The PED6 assay is a fluorescence-based method used to determine phospholipase A2 activity.

Principle: The substrate, N-((6-(2,4-dinitrophenyl)amino)hexanoyl)-2-(4,4-difluoro-5,7-dimethyl-4-bora-3a,4a-diaza-s-indacene-3-pentanoyl)-1-hexadecanoyl-sn-glycero-3-phosphoethanolamine (PED6), is a phospholipid with a fluorescent group quenched by a dinitrophenyl group. Upon hydrolysis by PLA2, the fluorescent and quenching moieties are separated, resulting in an increase in fluorescence that can be measured.

General Protocol:

- Reagent Preparation: Prepare a reaction buffer (e.g., Tris-HCl with CaCl2) and a solution of the PED6 substrate.
- Enzyme/Inhibitor Incubation: In a microplate, incubate the enzyme source (e.g., recombinant Lp-PLA2 or cell lysate) with varying concentrations of the inhibitor (**GSK2647544**) for a defined period.
- Reaction Initiation: Add the PED6 substrate solution to all wells to start the reaction.
- Fluorescence Measurement: Monitor the increase in fluorescence intensity over time using a fluorescence plate reader (Excitation/Emission wavelengths are specific to the fluorophore).
- Data Analysis: The rate of the enzymatic reaction is determined from the linear phase of the fluorescence increase. IC50 values are calculated by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

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Bioanalytical Method for **GSK2647544** in Human Plasma

Principle: Quantification of **GSK2647544** in plasma is achieved using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Protocol:

- Sample Preparation: **GSK2647544** and an isotopically labeled internal standard ([13C6] **GSK2647544**) are extracted from human plasma via protein precipitation with an acetonitrile/water solution containing ammonium hydroxide.
- Chromatographic Separation: The extracted sample is injected into an HPLC system for separation on a suitable column.
- Mass Spectrometric Detection: The eluent from the HPLC is introduced into a tandem mass spectrometer for detection and quantification of **GSK2647544** and the internal standard based on their specific mass-to-charge ratios.

In Vivo Preclinical Data

Publicly available in vivo data for **GSK2647544** in animal models of Alzheimer's disease are limited, with many studies referencing internal data on file at GlaxoSmithKline. Preclinical investigations have confirmed the brain penetration of **GSK2647544** in mice and rats, with blood-to-brain concentration ratios (Kp) reported to be between 0.4 and 0.75.

Conclusion

GSK2647544 is a highly potent and selective inhibitor of Lp-PLA2 with demonstrated target engagement in humans and the ability to cross the blood-brain barrier. Its mechanism of action, centered on the reduction of pro-inflammatory lipid mediators, presents a compelling rationale for its investigation in neuroinflammatory and neurodegenerative disorders such as Alzheimer's disease. The quantitative pharmacological data and established experimental methodologies provide a solid foundation for further research and development in this area. However, a more comprehensive public disclosure of its broader selectivity profile and in vivo efficacy in relevant disease models would be beneficial for the scientific community.

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